

Health and Safety Guide for Acid Red 266: A Technical Overview

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Compound of Interest

Compound Name: Acid red 266

CAS No.: 12217-37-7

Cat. No.: B15599896

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for handling the azo dye, **Acid Red 266** (C.I. 17101; CAS No. 57741-47-6). Due to the limited availability of specific toxicological data for **Acid Red 266**, this document emphasizes the well-established toxicological profile of azo dyes, focusing on the hazards associated with their metabolic byproducts. The information presented herein is intended to support risk assessment and the implementation of safe laboratory practices.

Chemical and Physical Properties

Acid Red 266 is a red, powdered solid, soluble in water.^{[1][2]} It is chemically stable under normal laboratory temperatures and pressures.^[3]

Table 1: Chemical Identification and Properties of **Acid Red 266**

Property	Value	Reference
Chemical Name	Sodium 6-amino-5-[[4-chloro-2-(trifluoromethyl)phenyl]azo]-4-hydroxynaphthalene-2-sulphonate	[4]
C.I. Name	Acid Red 266	[5]
CAS Number	57741-47-6	[5]
Molecular Formula	C ₁₇ H ₁₀ ClF ₃ N ₃ NaO ₄ S	[5]
Molecular Weight	467.78 g/mol	[5]
Appearance	Red Powder	[3]
Odor	Odorless	[3]

Hazard Identification and Classification

While comprehensive toxicological testing data for **Acid Red 266** is not readily available in public literature, Safety Data Sheets (SDS) consistently indicate several potential hazards.[3][6] The Globally Harmonized System (GHS) classification for substances with similar reported hazards is provided for context.

Primary Hazards:

- Harmful if swallowed: May cause gastrointestinal irritation, nausea, vomiting, and diarrhea.[3]
- Eye Irritation: Dust or solution may cause serious eye irritation or damage.[3][4]
- Skin Irritation: Prolonged or repeated contact may cause skin irritation.[3]
- Respiratory Irritation: Inhalation of dust may cause irritation to the respiratory tract.[3]

One aggregated GHS notification to the ECHA C&L Inventory indicates that **Acid Red 266** causes serious eye damage.[7]

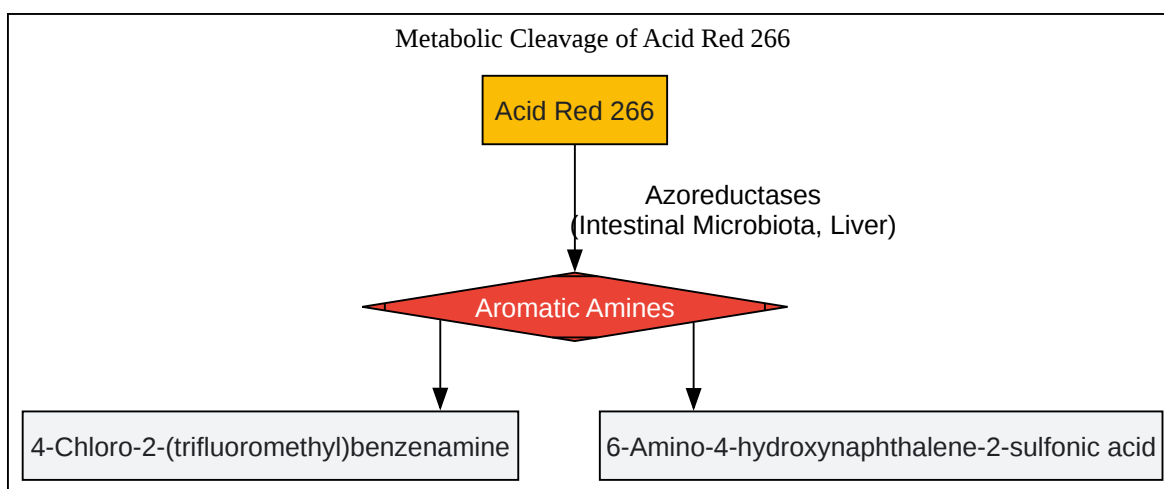
Mechanism of Toxicity: The Role of Metabolism

The primary toxicological concern with azo dyes is not typically the intact molecule itself, but rather the aromatic amines that are formed upon its metabolic breakdown.[8][9][10] The azo bond (-N=N-) can be cleaved by azoreductases, which are present in human intestinal microbiota and to some extent in the liver.[8][9] This reductive cleavage breaks the dye into its constituent aromatic amines.[11]

For **Acid Red 266**, this metabolic process would yield two primary metabolites:

- 4-Chloro-2-(trifluoromethyl)benzenamine (CAS No. 445-03-4)
- 6-Amino-4-hydroxynaphthalene-2-sulfonic acid (CAS No. 90-51-7)

Many aromatic amines are known or suspected mutagens and carcinogens.[8][12] Their genotoxicity often arises from metabolic activation in the liver, involving enzymes like Cytochrome P450, which can lead to the formation of reactive intermediates that bind to DNA and cause mutations.[12][13]



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Metabolism of **Acid Red 266** to aromatic amines.

Toxicological Data

As of the date of this document, specific quantitative toxicological data for **Acid Red 266** from peer-reviewed studies are largely unavailable. Most safety data sheets report "no data available" for acute toxicity endpoints.[3][4][6] However, one SDS notes that "mutagenicity data [has been] reported".[3] The specific results of these mutagenicity studies could not be located.

Given the metabolic pathway, the toxicity of the precursor amines is of high relevance for risk assessment.

Table 2: Summary of Acute Toxicity Data for **Acid Red 266** and its Metabolites

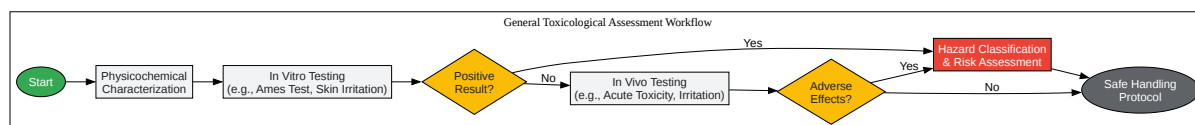
Substance	Test	Route	Species	Result	Reference
Acid Red 266	LD ₅₀	Oral	-	No data available	[3][4][6]
LD ₅₀	Dermal	-	No data available	[3][4][6]	
LC ₅₀	Inhalation	-	No data available	[3][4][6]	
4-Chloro-2-(trifluoromethyl)benzenamine	LD ₅₀	Oral	Rat	>5000 mg/kg bw	[8]
LD ₅₀	Dermal	Rabbit	>2700 mg/kg bw	[8]	
LC ₅₀	Inhalation	Rat	>32 mg/L (4 hours)	[8]	
6-Amino-4-hydroxynaphthalene-2-sulfonic acid	LD ₅₀	Intraperitoneal	Mouse	>500 mg/kg	

Table 3: Irritation and Sensitization Data for **Acid Red 266** Metabolites

Substance	Test	Species	Result	Reference
4-Chloro-2-(trifluoromethyl)benzenamine	Skin Irritation	Rabbit	Not irritating to slightly irritating	[8]
Eye Irritation	Rabbit	Not irritating	[8]	
Skin Sensitization	Mouse	Weak sensitiser	[8]	

Experimental Protocols for Toxicological Assessment

Should testing of **Acid Red 266** be required, standardized methodologies such as the OECD Guidelines for the Testing of Chemicals should be employed. These protocols are internationally recognized for ensuring data quality and comparability.



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A generalized workflow for toxicological assessment.

Acute Oral Toxicity (OECD 423)

- Principle: The Acute Toxic Class Method involves a stepwise procedure with a limited number of animals per step. The outcome is the classification of the substance into a toxicity class based on the observed mortality.
- Methodology:
 - Animals: Typically, young adult rats of a single sex (usually females) are used.
 - Housing: Animals are housed in appropriate conditions with controlled temperature, humidity, and light cycle.
 - Dose Administration: The substance is administered by gavage in a single dose. The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.
 - Procedure: Dosing is performed in a stepwise manner using 3 animals per step. The decision to proceed to the next dose level (higher or lower) is based on the number of mortalities observed within a specified timeframe.
 - Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
 - Endpoint: The test allows for the classification of the substance according to GHS categories for acute oral toxicity.

Skin Irritation (OECD 439 - In Vitro)

- Principle: This in vitro method uses a Reconstructed human Epidermis (RhE) model to assess the potential of a substance to cause skin irritation. Irritancy is determined by measuring cell viability after exposure to the chemical.
- Methodology:
 - Test System: Commercially available RhE models (e.g., EpiDerm™, EpiSkin™) are used.
 - Procedure: A small amount of the test substance (solid or liquid) is applied topically to the surface of the RhE tissue.

- Exposure: The tissue is exposed to the substance for a defined period (e.g., 60 minutes).
- Viability Assessment: After exposure and a post-incubation period, cell viability is measured using a quantitative assay, typically the MTT assay. The reduction of MTT to a colored formazan salt by viable cells is measured spectrophotometrically.
- Endpoint: If the mean tissue viability is reduced to $\leq 50\%$ of the negative control, the substance is classified as a skin irritant (GHS Category 2).

Eye Irritation (OECD 405 - In Vivo)

- Principle: This test evaluates the potential of a substance to cause irritation or corrosion when applied to the eye of an animal. A sequential testing strategy is recommended to minimize animal use.
- Methodology:
 - Animals: Albino rabbits are typically used.
 - Procedure: A single dose of the test substance (0.1 mL for liquids, 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
 - Observation: The eyes are examined for ocular reactions (corneal opacity, iritis, conjunctival redness, and chemosis) at 1, 24, 48, and 72 hours after application. The observation period can be extended up to 21 days to assess reversibility.
 - Scoring: Lesions are scored according to a standardized system (e.g., Draize scale).
 - Endpoint: The substance is classified based on the severity and reversibility of the ocular lesions observed.

Mutagenicity (OECD 471 - Bacterial Reverse Mutation Test / Ames Test)

- Principle: This in vitro assay uses amino acid-requiring strains of *Salmonella typhimurium* and *Escherichia coli* to detect gene mutations caused by a substance.

- Methodology:
 - Test Strains: A set of bacterial strains with different known mutations is used to detect various types of mutagens.
 - Metabolic Activation: The test is performed with and without an exogenous metabolic activation system (S9 fraction from rat liver) to mimic mammalian metabolism.
 - Procedure: The bacterial strains are exposed to the test substance at various concentrations on a minimal agar medium.
 - Endpoint: A positive result is indicated by a concentration-related increase in the number of revertant colonies (colonies that have regained the ability to synthesize the required amino acid) compared to the negative control.

Health and Safety Recommendations

Based on the available information, the following precautions should be taken when handling **Acid Red 266**.

Engineering Controls

- Work in a well-ventilated area.[\[3\]](#)
- Use a chemical fume hood when handling the powder to minimize dust generation and inhalation.[\[3\]](#)
- An eyewash station and safety shower should be readily accessible.[\[3\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[\[3\]](#)
- Skin Protection: Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile).[\[3\]](#)
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, wear a NIOSH-approved respirator with particulate filters.[\[3\]](#)

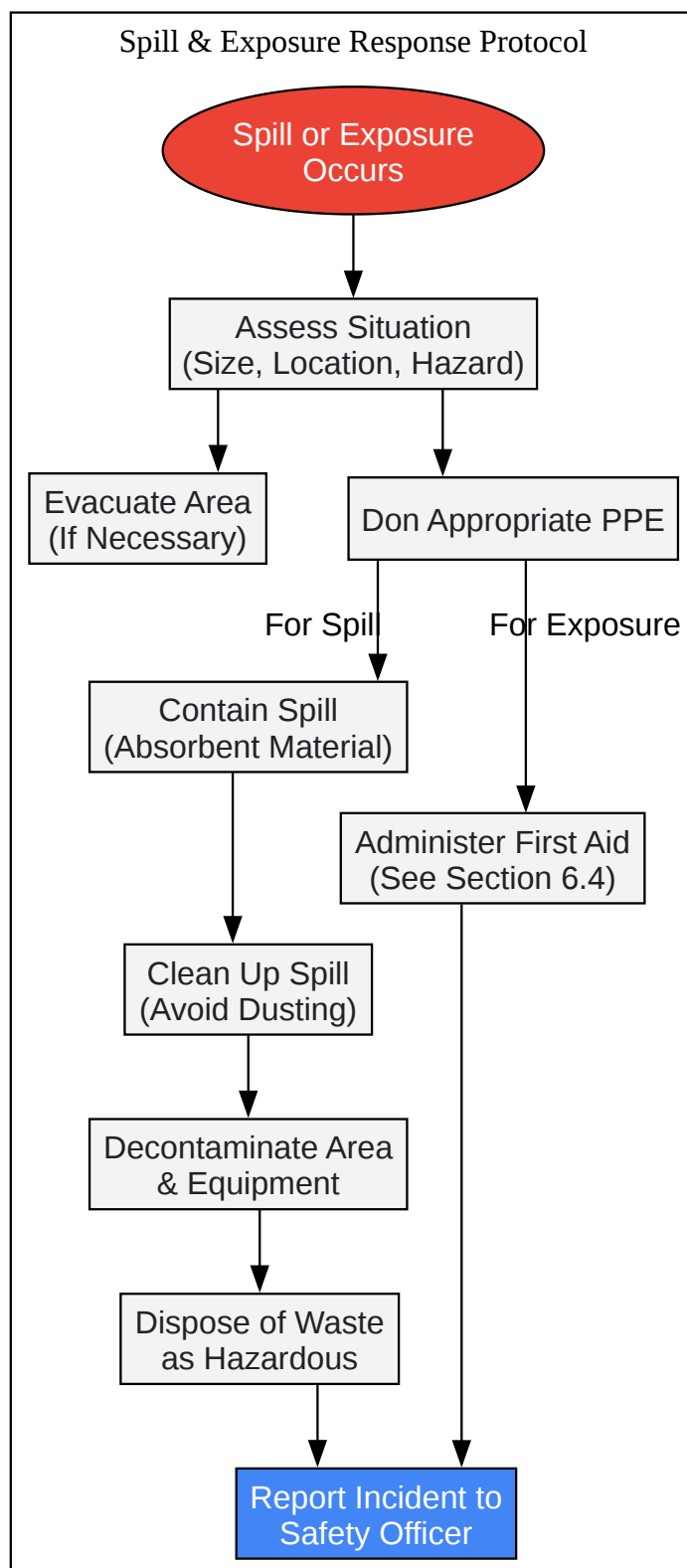
Handling and Storage

- Avoid contact with skin, eyes, and clothing.[3]
- Avoid breathing dust.[6]
- Wash hands thoroughly after handling.[3]
- Store in a tightly closed container in a cool, dry, well-ventilated place.[3]
- Keep away from incompatible materials such as strong oxidizing and reducing agents.[3]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Remove contaminated clothing. Wash skin with soap and plenty of water. Seek medical attention if irritation develops or persists.[3]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, give 2-4 cupfuls of water or milk. Seek immediate medical attention.[3]

Spill and Exposure Response



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